

An In-depth Technical Guide to 3-(4-Fluorophenyl)azetidine Hydrochloride

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Compound of Interest

Compound Name: 3-(4-Fluorophenyl)azetidine
hydrochloride

CAS No.: 1203681-55-3

Cat. No.: B1374128

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Executive Summary

This guide provides a comprehensive technical overview of **3-(4-Fluorophenyl)azetidine hydrochloride** (CAS No. 1203681-55-3), a critical building block in modern medicinal chemistry. We will delve into its physicochemical properties, robust synthesis methodologies, and strategic applications in drug discovery. This document is intended for researchers, chemists, and professionals in the pharmaceutical and life sciences sectors, offering expert insights into the rationale behind its use and detailed protocols for its application.

Introduction: The Strategic Value of Fluorinated Azetidines

Azetidines, four-membered nitrogen-containing heterocycles, have become increasingly vital in drug discovery.^[1] Their unique structural features, such as high ring strain and a sp³-rich character, often lead to improved pharmacokinetic properties, including enhanced solubility and metabolic stability, when incorporated into drug candidates.^{[1][2]} The azetidine scaffold serves

as a valuable bioisostere for larger, more flexible rings like pyrrolidines or piperidines, offering a rigid vector to explore chemical space and optimize ligand-receptor interactions.[3]

The introduction of a fluorine atom, particularly on a phenyl ring, is a well-established strategy in medicinal chemistry to modulate a molecule's electronic properties, pKa, lipophilicity, and metabolic fate.[4][5] The 4-fluorophenyl substituent on the azetidine core in the title compound, 3-(4-Fluorophenyl)azetidine, combines the benefits of both motifs. This strategic combination can enhance binding affinity, block metabolic oxidation on the phenyl ring, and improve overall pharmacokinetic profiles.[4] The hydrochloride salt form further improves the compound's handling and solubility in aqueous media for various synthetic and biological applications.[6]

Physicochemical Properties and Specifications

Accurate characterization is the foundation of reproducible science. The key properties of **3-(4-Fluorophenyl)azetidine hydrochloride** are summarized below.

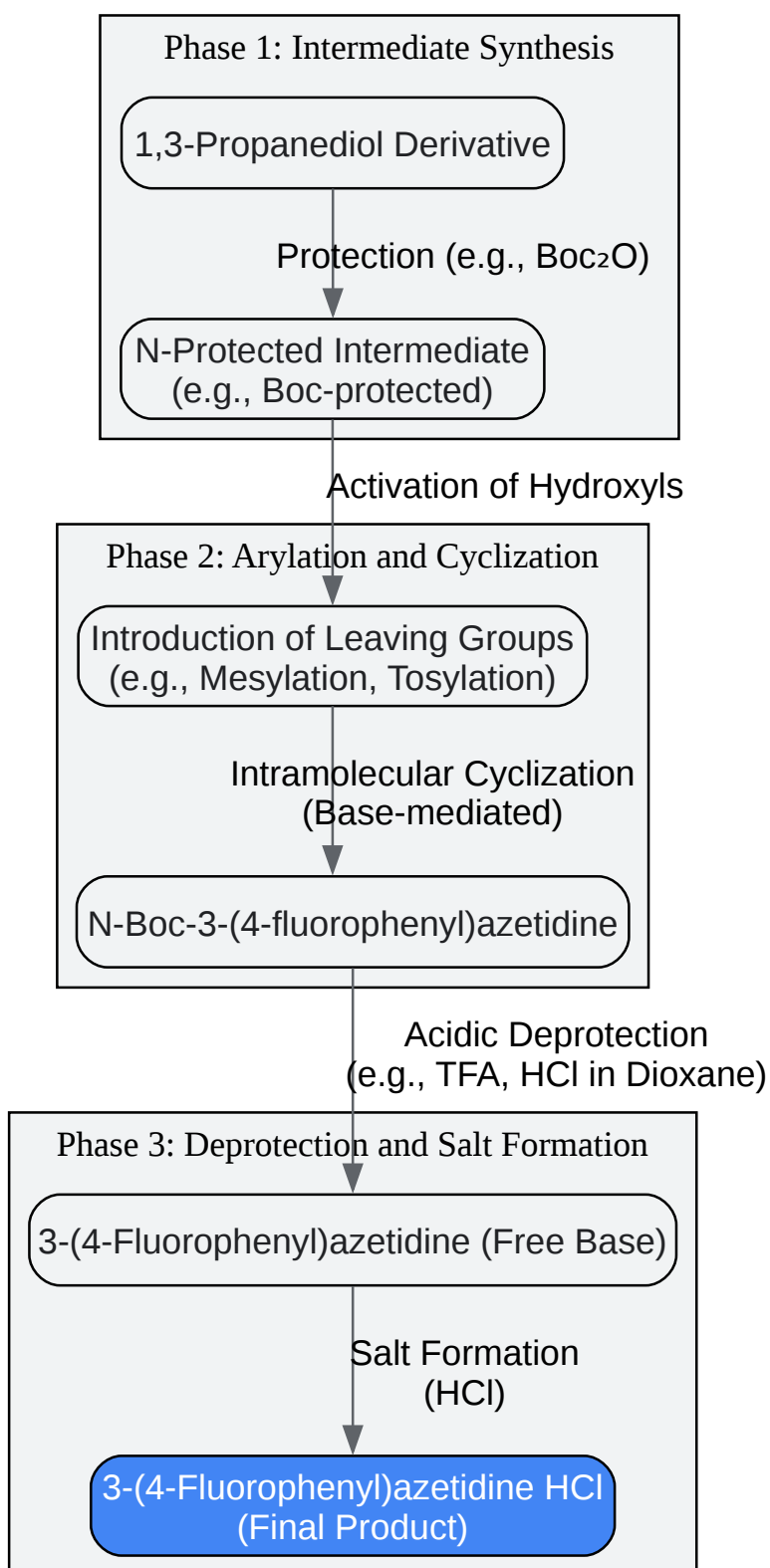
Property	Value	Source
CAS Number	1203681-55-3	Internal Data
Molecular Formula	C ₉ H ₁₀ FN · HCl	
Molecular Weight	187.64 g/mol	
Appearance	Solid	
SMILES	Cl.Fc1ccc(cc1)C1CNC1	
InChI Key	QWBKLXZVUHGPfZ-UHFFFAOYSA-N	

Synthesis and Mechanistic Considerations

The synthesis of 3-aryl azetidines is a non-trivial process that requires careful selection of precursors and reaction conditions. A common and effective strategy involves the cyclization of a suitably functionalized propane-1,3-diol derivative.

Representative Synthetic Workflow

A robust pathway to synthesize 3-aryl azetidines often starts from diethyl malonate and involves a palladium-catalyzed Suzuki coupling to introduce the aryl moiety, followed by reduction and cyclization. The final deprotection and salt formation yield the desired product.



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Caption: A generalized synthetic workflow for 3-Aryl-Azetidines.

Detailed Experimental Protocol (Illustrative)

- Step 1: Protection & Activation: Start with 2-(4-fluorophenyl)propane-1,3-diol. The primary amine precursor is protected, commonly with a Boc (tert-butyloxycarbonyl) group. The diol is then activated by converting the hydroxyl groups into better leaving groups, such as mesylates or tosylates, by reacting with methanesulfonyl chloride or p-toluenesulfonyl chloride, respectively, in the presence of a non-nucleophilic base like triethylamine.
 - Causality: The Boc group is chosen for its stability under various reaction conditions and its ease of removal under acidic conditions. Activating the hydroxyls is critical for the subsequent intramolecular nucleophilic substitution (cyclization) to proceed efficiently.
- Step 2: Intramolecular Cyclization: The resulting bis-mesylate or bis-tosylate is treated with a strong base (e.g., sodium hydride) to deprotonate the protected amine, which then acts as an intramolecular nucleophile, displacing the leaving groups to form the N-Boc-3-(4-fluorophenyl)azetidine ring.
 - Causality: The high ring strain of the azetidine makes this cyclization challenging, necessitating a strong base and good leaving groups to drive the reaction forward.^[2]
- Step 3: Deprotection and Salt Formation: The Boc-protected intermediate is dissolved in a suitable solvent (e.g., dioxane, diethyl ether) and treated with a solution of hydrochloric acid. This cleaves the Boc group and simultaneously forms the hydrochloride salt, which often precipitates from the solution and can be isolated by filtration.
 - Self-Validation: The reaction progress is monitored by TLC or LC-MS. The final product's identity and purity are confirmed by ¹H NMR, ¹³C NMR, and mass spectrometry.

Applications in Drug Discovery & Development

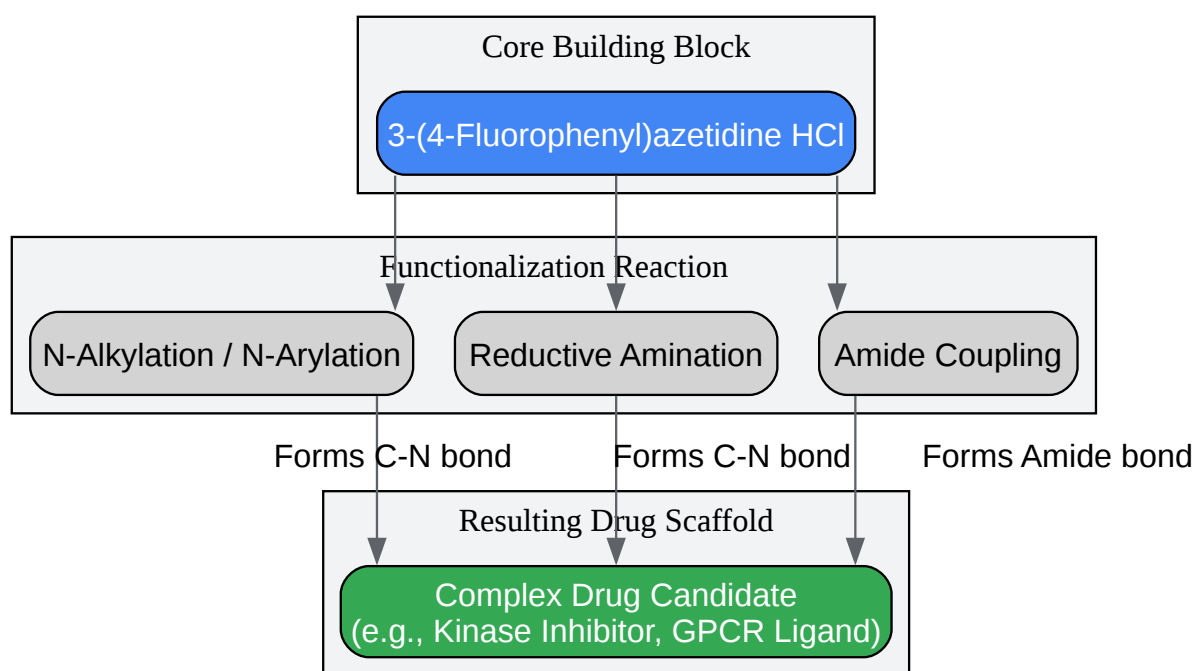
3-(4-Fluorophenyl)azetidine hydrochloride is a versatile building block used to introduce a rigid, polar, and metabolically stable scaffold into drug candidates.

Key Strategic Roles:

- Bioisosteric Replacement: It can replace larger rings like piperidine or pyrrolidine to improve properties such as solubility and metabolic stability while maintaining or improving target

affinity.[3]

- **Vectorial Orientation:** The rigid azetidine ring provides a well-defined exit vector for further functionalization, allowing chemists to precisely orient substituents toward specific binding pockets in a target protein.
- **Modulation of Physicochemical Properties:** The fluorophenyl group enhances metabolic stability by blocking para-hydroxylation, a common metabolic pathway.[4] The azetidine nitrogen can act as a hydrogen bond acceptor, and in its protonated state, a hydrogen bond donor, contributing to target engagement.



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Caption: Incorporation of the azetidine core into advanced drug scaffolds.

Analytical Characterization & Quality Control

Ensuring the purity and identity of this building block is paramount for its successful use in multi-step syntheses.

Analysis Method	Expected Results	Purpose
^1H NMR	Complex multiplets for the azetidine ring protons (CH and CH ₂), distinct aromatic signals for the 4-fluorophenyl group, and a broad singlet for the N-H ₂ ⁺ proton.	Confirms structural integrity and proton environment.
^{19}F NMR	A singlet or triplet (depending on coupling) in the aryl fluoride region.	Confirms the presence and position of the fluorine atom.
LC-MS	A single major peak in the chromatogram with the expected mass-to-charge ratio for the free base [M+H] ⁺ .	Assesses purity and confirms molecular weight.
Elemental Analysis	Percentages of C, H, N, and Cl should be within $\pm 0.4\%$ of the theoretical values for C ₉ H ₁₁ ClFN.	Confirms elemental composition and purity.

Safety, Handling, and Storage

As with all laboratory chemicals, proper handling procedures must be followed.

- **Safety Precautions:** Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[7\]](#) Use in a well-ventilated area or a fume hood.
- **Handling:** Do not eat, drink, or smoke when handling this product.[\[8\]](#) Wash hands thoroughly after handling.[\[8\]](#)
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep the container tightly sealed to prevent moisture absorption, as the compound is hygroscopic.[\[7\]](#)

Conclusion

3-(4-Fluorophenyl)azetidine hydrochloride is more than just a chemical reagent; it is a strategic tool for the modern medicinal chemist. Its unique combination of a rigid, sp^3 -rich azetidine core and a metabolically stabilized fluorophenyl group provides a powerful platform for designing next-generation therapeutics with optimized ADME (absorption, distribution, metabolism, and excretion) properties. The synthetic routes, while requiring careful execution, are well-established, making this building block accessible for a wide range of drug discovery programs. Understanding its properties, synthesis, and strategic application is key to unlocking its full potential in the development of novel and effective medicines.

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